

Application Notes and Protocols for Flipper-TR Probe Staining in Live Cells

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Compound of Interest

Compound Name: *Flipper-TR probe*

Cat. No.: *B16104070*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for utilizing the Flipper-TR® probe for real-time measurement of membrane tension in live cells. The Flipper-TR® probe is a fluorescent reporter that allows for the quantification of plasma membrane tension through Fluorescence Lifetime Imaging Microscopy (FLIM).

Introduction to Flipper-TR® Probe

The Flipper-TR® probe is a sophisticated mechanosensitive fluorescent dye designed to investigate membrane biology. It specifically localizes to the plasma membrane of living cells and reports on changes in membrane tension.^{[1][2][3][4]} The probe's mechanism relies on its unique molecular structure, featuring two twisted dithienothiophenes.^[3] Changes in membrane tension alter the conformation of the probe; increased tension leads to a planarization of the molecule. This conformational change results in a measurable increase in the probe's fluorescence lifetime.^{[5][6]} Consequently, FLIM is the required imaging modality to quantify these changes.^{[1][3][7]} The Flipper-TR® probe is fluorogenic, meaning its fluorescence is significantly enhanced upon insertion into a lipid membrane compared to when it is in an

aqueous solution.[1] It has been successfully used in a variety of organisms, including mammalian cells, bacteria, and yeast.[3][8]

Principle of Measurement

The core of the Flipper-TR® probe's function lies in its ability to change its fluorescence lifetime in response to the mechanical state of the lipid bilayer.

- **Low Membrane Tension:** In a relaxed membrane, the Flipper-TR® probe adopts a twisted conformation. This results in a shorter fluorescence lifetime.[5]
- **High Membrane Tension:** As membrane tension increases, the surrounding lipid molecules become more ordered and packed, forcing the Flipper-TR® probe into a more planar conformation.[5] This planar state exhibits a longer fluorescence lifetime.[5][9]

This relationship between membrane tension and fluorescence lifetime allows for a quantitative assessment of mechanical forces at the plasma membrane.[10][11]

Quantitative Data Summary

The following tables summarize the key photophysical properties and recommended starting concentrations for the Flipper-TR® probe.

Table 1: Photophysical Properties of Flipper-TR® Probe

Property	Value	Reference
Excitation Wavelength (λ_{Abs})	480 nm	[3]
Emission Wavelength (λ_{Em})	600 nm	[3]
Molar Extinction Coefficient (ϵ_{max})	$1.66 \times 10^4 \text{ M}^{-1}\text{cm}^{-1}$ (in DMSO)	[3]
Fluorescence Lifetime (τ)	2.8 - 7 ns	[3]
Quantum Yield (QY)	30% (in Acetate)	[3]

Table 2: Recommended Staining Conditions

Parameter	Recommendation	Notes	Reference
Stock Solution Preparation			
Solvent	Anhydrous DMSO	Old or wet DMSO can reduce the probe's shelf life.	[3]
Stock Concentration	1 mM	Dissolve 50 nmol vial content in 50 μ L of anhydrous DMSO.	[3][12]
Storage	-20°C, protected from light	Stable for approximately 3 months.	[3]
Working Solution			
Recommended Starting Concentration	1 μ M	Dilute the stock solution in cell culture medium.	[3]
Concentration Range	0.5 - 2 μ M	Optimal concentration should be determined empirically for each cell type. If the signal is low, the concentration can be increased.	[3][4]
Incubation Time	15 minutes	At 37°C in a humidified atmosphere with 5% CO ₂ .	[3]
Imaging Parameters			
Excitation	488 nm pulsed laser	For FLIM imaging.	[3]
Emission Collection	575 - 625 nm (or 600/50 nm bandpass	[3][13]	

filter)

Experimental Protocols

Materials

- Flipper-TR® probe
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Live cells of interest
- Appropriate cell culture medium (e.g., DMEM, Leibovitz's L-15)[[14](#)]
- Glass-bottom dishes or coverslips suitable for microscopy
- Incubator (37°C, 5% CO₂)
- Fluorescence Lifetime Imaging Microscope (FLIM) system with a pulsed laser (e.g., 488 nm)

Staining Protocol for Live Adherent Cells

This protocol is optimized for HeLa cells and can be adapted for other adherent cell lines.[[3](#)]

- Cell Preparation: Culture cells on glass-bottom dishes or coverslips to the desired confluency.
- Prepare Flipper-TR® Stock Solution:
 - Allow the vial of Flipper-TR® to warm to room temperature before opening.
 - Add 50 µL of anhydrous DMSO to the 50 nmol vial to create a 1 mM stock solution.
 - Mix thoroughly by vortexing.
 - Store the stock solution at -20°C.
- Prepare Staining Solution:

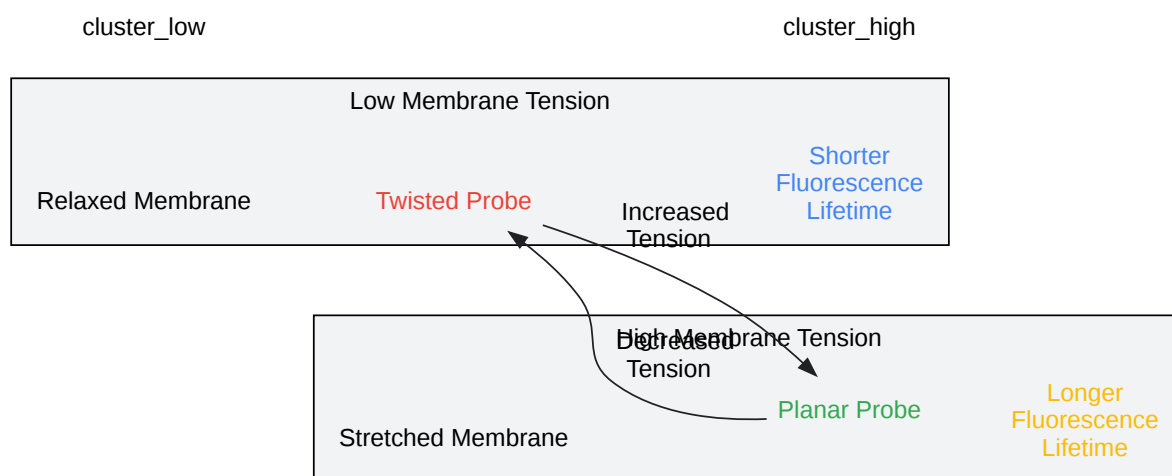
- Shortly before use, dilute the 1 mM Flipper-TR® stock solution to a final concentration of 1 μM in pre-warmed cell culture medium.
- Note: The presence of fetal calf serum (FCS) may reduce labeling efficiency. If low signal is observed, consider using a serum-free medium for staining or increasing the probe concentration up to 2 μM .[\[3\]](#)
- Cell Staining:
 - Aspirate the existing culture medium from the cells.
 - Add the staining solution to the cells, ensuring the entire surface is covered.
 - Incubate the cells for 15 minutes at 37°C in a humidified atmosphere containing 5% CO₂.[\[3\]](#)
- Imaging:
 - The probe is fluorescent only in membranes, so washing is not typically required.[\[3\]](#)
 - Proceed with FLIM imaging. For long-term imaging (over 24 hours), the probe can be left in the medium.[\[3\]](#)

FLIM Data Acquisition and Analysis

- Microscope Setup: Use a FLIM microscope equipped with a 488 nm pulsed laser for excitation. Collect fluorescence emission through a 600/50 nm bandpass filter.[\[3\]](#)[\[13\]](#)
- Image Acquisition: Acquire FLIM data, ensuring sufficient photon counts for accurate lifetime analysis.
- Data Analysis:
 - Fit the fluorescence decay curves from regions of interest (ROI) or on a pixel-by-pixel basis using a double-exponential decay model to extract the fluorescence lifetimes (τ_1 and τ_2).[\[3\]](#)
 - Changes in membrane tension will be reflected in the changes of these lifetime values.

Diagrams

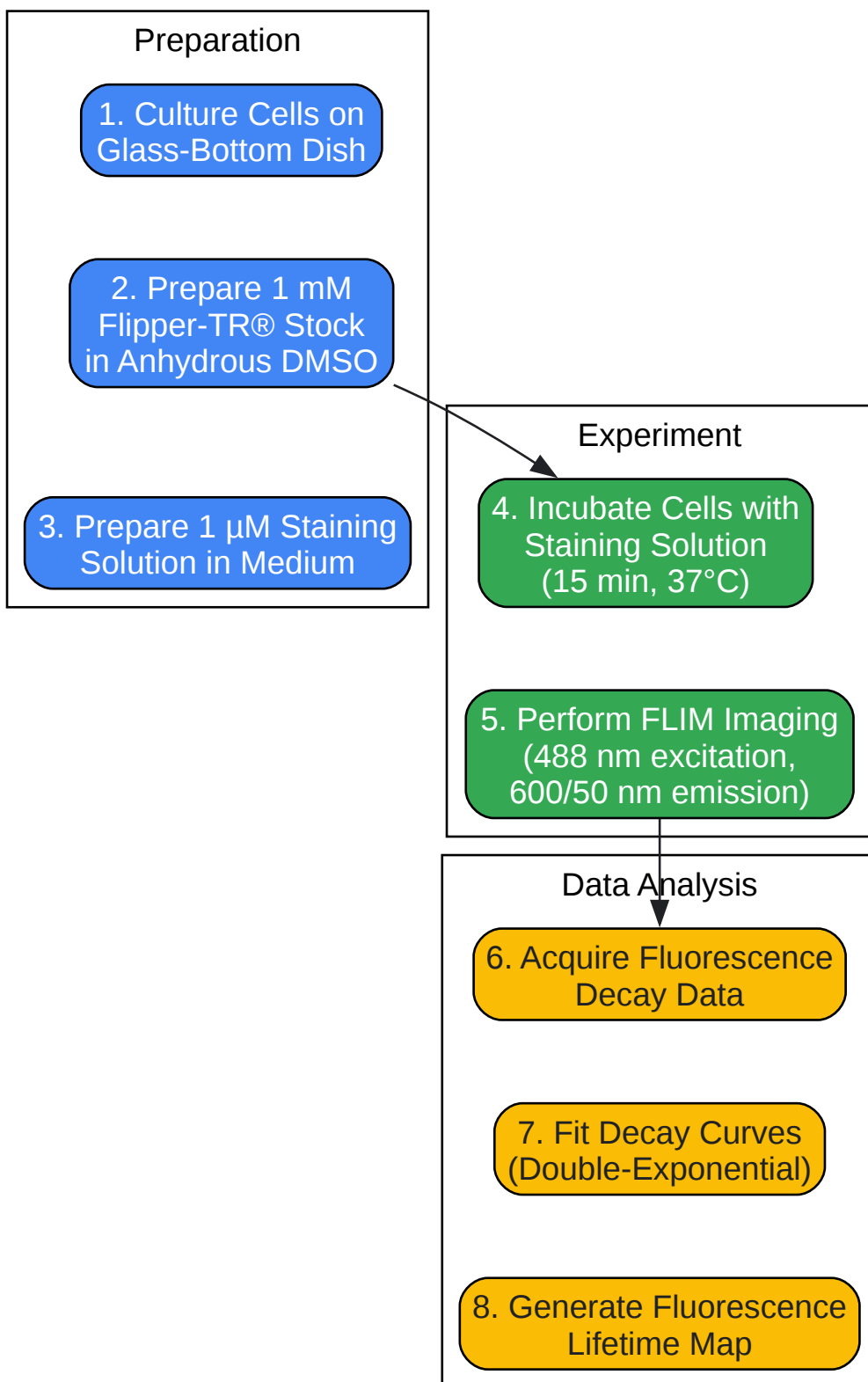
Flipper-TR® Mechanism of Action



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Caption: Flipper-TR® probe conformation and fluorescence lifetime change with membrane tension.

Experimental Workflow



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References

- 1. Probe for measuring plasma-membrane tension. [gentaur.uk]
- 2. Probe for measuring plasma-membrane tension. [gentaur.fr]
- 3. spirochrome.com [spirochrome.com]
- 4. Flipper-TR® - Live cell membrane tension probe - [spirochrome](http://spirochrome.com) [spirochrome.com]
- 5. Hybrid Fluorescent Probes for Imaging Membrane Tension Inside Living Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Rapid FLIM Measurement of Membrane Tension Probe Flipper-TR - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. youtube.com [youtube.com]
- 9. Photocleavable Fluorescent Membrane Tension Probes: Fast Release with Spatiotemporal Control in Inner Leaflets of Plasma Membrane, Nuclear Envelope, and Secretory Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 10. A Fluorescent Membrane Tension Probe - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. biorxiv.org [biorxiv.org]
- 14. Fluorescence lifetime estimation: a practical approach using Flipper-TR FLIM | bioRxiv [biorxiv.org]
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